

Navigating the Safe Disposal of LDN-211904: A Procedural Guide

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Compound of Interest

Compound Name: LDN-211904

Cat. No.: B15579383

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For researchers and scientists engaged in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe handling and disposal of **LDN-211904**, a potent and reversible EphB3 inhibitor. Adherence to these protocols is imperative to ensure a safe laboratory environment and compliance with regulatory standards.

LDN-211904 is a combustible solid with a Water Hazard Class (WGK) of 2, indicating it is hazardous to water. Therefore, it must be treated as hazardous waste and must not be disposed of in the regular trash or down the drain.^{[1][2]} The following procedures outline the approved methods for its disposal.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. All handling of **LDN-211904** should be conducted in a well-ventilated area or a chemical fume hood.

Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
 - Treat all unused, expired, or contaminated **LDN-211904** as hazardous chemical waste.^[3]

- Do not mix **LDN-211904** waste with other chemical waste streams unless compatibility has been verified. Store acids and bases separately, and keep oxidizing agents away from reducing agents and organic compounds.[4]
- Containerization:
 - Use a dedicated, properly labeled, and chemically compatible container for **LDN-211904** waste.[5] The container must be in good condition, with a secure, leak-proof lid.[5]
 - The original container may be used if it is intact and can be securely sealed.[4]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**LDN-211904**," and any known hazard characteristics (e.g., "Combustible Solid").
- Storage:
 - Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[3][4] This area must be at or near the point of generation and under the control of laboratory personnel.[5]
 - Ensure the SAA is inspected weekly for any signs of leakage.[4]
- Disposal Request:
 - Once the waste container is full, or if it has been in storage for an extended period (typically not to exceed one year for partially filled containers), arrange for its disposal through your institution's Environmental Health and Safety (EHS) department.[3][4]
 - Your EHS department will coordinate with a licensed hazardous waste disposal contractor for proper off-site treatment and disposal.

Quantitative Data Summary

The following table summarizes key quantitative and safety data for **LDN-211904**.

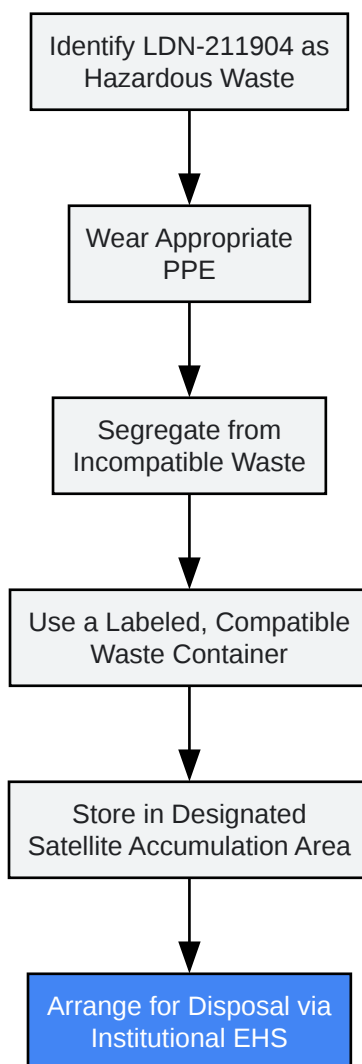
Property	Value	Reference
IC ₅₀	79 nM	[6]
Storage Class	11 (Combustible Solids)	[2]
Water Hazard Class (WGK)	2 (Hazardous to water)	[2]

Experimental Protocols

While specific experimental protocols for the disposal of **LDN-211904** are not detailed in the provided search results, the general principle of treating it as hazardous chemical waste is the primary directive. The disposal process itself is an operational procedure rather than an experimental one.

Disposal Workflow for LDN-211904

The following diagram illustrates the logical workflow for the proper disposal of **LDN-211904** in a laboratory setting.



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LDN-211904 Disposal Workflow

By following these procedures, researchers can ensure the safe and compliant disposal of **LDN-211904**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene and hazardous waste management plans for any additional requirements.

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